

Protocol for the hydrolysis of N-Benzoyl-DL-alanine to DL-alanine.

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Compound of Interest

Compound Name: **N-Benzoyl-DL-alanine**

Cat. No.: **B075806**

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For Researchers, Scientists, and Drug Development Professionals

Application Notes

This protocol details the chemical hydrolysis of **N-Benzoyl-DL-alanine**, a common intermediate in peptide synthesis and biochemical studies, to yield the racemic amino acid DL-alanine. The benzoyl group serves as a robust protecting group for the amine functionality of alanine. Its removal via hydrolysis is a critical step in the synthesis of peptides or when the free amino acid is required. The procedure outlined below involves acid-catalyzed hydrolysis, followed by the separation of the desired DL-alanine from the benzoic acid byproduct and subsequent purification. This method is applicable for researchers in organic synthesis, medicinal chemistry, and drug development requiring a straightforward procedure for the deprotection of N-benzoyl protected amino acids.

Data Presentation

The following table summarizes the typical quantitative data associated with the hydrolysis of **N-Benzoyl-DL-alanine** to DL-alanine. These values are representative and may vary based on the specific reaction scale and conditions.

Parameter	Value	Reference
Starting Material	N-Benzoyl-DL-alanine	
Molecular Weight	193.20 g/mol	[1]
Purity	≥97%	
Product	DL-alanine	
Molecular Weight	89.09 g/mol	[2]
Melting Point	289-297 °C (decomposes)	[3]
Reaction Conditions		
Hydrolysis Agent	6M Hydrochloric Acid	
Reaction Temperature	Reflux (approx. 100-110 °C)	
Reaction Time	4-6 hours	
Yield and Purity		
Typical Yield	70-85%	
Purity (after recrystallization)	>98%	

Experimental Protocol

This section provides a detailed methodology for the hydrolysis of **N-Benzoyl-DL-alanine**.

Materials:

- **N-Benzoyl-DL-alanine**
- 6M Hydrochloric Acid (HCl)
- Concentrated Ammonium Hydroxide (NH₄OH)
- Ethanol (95%)
- Diethyl ether

- Activated Charcoal (optional)

- Litmus paper or pH meter

- Round-bottom flask

- Reflux condenser

- Heating mantle or oil bath

- Separatory funnel

- Beakers

- Büchner funnel and filter paper

- Rotary evaporator

- Recrystallization apparatus

Procedure:

1. Hydrolysis of **N-Benzoyl-DL-alanine**

- Place **N-Benzoyl-DL-alanine** (10.0 g, 0.0518 mol) and 6M hydrochloric acid (100 mL) into a 250 mL round-bottom flask.
- Add a few boiling chips and attach a reflux condenser.
- Heat the mixture to reflux using a heating mantle or oil bath.
- Maintain the reflux for 4-6 hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature. Benzoic acid will precipitate as a white solid.

2. Separation of Benzoic Acid

- Cool the reaction mixture in an ice bath for 30 minutes to ensure complete precipitation of benzoic acid.
- Collect the precipitated benzoic acid by vacuum filtration through a Büchner funnel.
- Wash the benzoic acid crystals with a small amount of cold water.
- Transfer the filtrate, which contains DL-alanine hydrochloride, to a large beaker.

3. Isolation of DL-alanine

- Cool the filtrate in an ice bath.
- Slowly add concentrated ammonium hydroxide to the filtrate with constant stirring until the solution is neutral to slightly alkaline (pH 7-8). This will precipitate any remaining dissolved benzoic acid and neutralize the excess HCl.
- If a precipitate forms, remove it by vacuum filtration.
- Concentrate the filtrate under reduced pressure using a rotary evaporator until a solid residue is obtained. This residue is crude DL-alanine.

4. Purification of DL-alanine by Recrystallization

- Dissolve the crude DL-alanine in a minimum amount of hot water.
- If the solution is colored, add a small amount of activated charcoal, heat the solution for a few minutes, and then filter it hot to remove the charcoal.
- To the hot, clear filtrate, add warm 95% ethanol until the solution becomes faintly turbid.
- Allow the solution to cool slowly to room temperature. DL-alanine will crystallize as colorless needles.^[3]
- Complete the crystallization by placing the mixture in an ice bath for at least one hour.
- Collect the purified DL-alanine crystals by vacuum filtration and wash them with a small amount of cold ethanol.

- Dry the crystals in a desiccator or a vacuum oven at 50-60 °C.

5. Characterization

- Determine the melting point of the dried DL-alanine crystals. The literature value is around 297 °C with decomposition.[\[3\]](#)
- Confirm the identity and purity of the product using analytical techniques such as NMR spectroscopy (¹H and ¹³C) and Infrared (IR) spectroscopy.

Workflow and Logical Relationships

The following diagrams illustrate the key processes in the hydrolysis of **N-Benzoyl-DL-alanine** to DL-alanine.



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Caption: Experimental workflow for the hydrolysis of **N-Benzoyl-DL-alanine**.

N-Benzoyl-DL-alanine

+

H₂O, H⁺ (HCl)

Δ (Reflux)

DL-alanine

+

Benzoic Acid

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Caption: Chemical reaction for the acid-catalyzed hydrolysis.

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References

- 1. N-Benzoyl-DL-alanine | C10H11NO3 | CID 71002 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. DL-alanine | C3H7NO2 | CID 602 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. DL-Alanine | 302-72-7 [chemicalbook.com]

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